

Technical Guide on the Solubility of (R)-pyrrolidine-3-carboxylic Acid

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Compound of Interest

Compound Name: (R)-pyrrolidine-3-carboxylic acid

Cat. No.: B3043094

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **(R)-pyrrolidine-3-carboxylic acid**. Due to the limited publicly available quantitative data for this specific compound, this guide also includes qualitative solubility information and data on the closely related isomer, (2S)-pyrrolidine-2-carboxylic acid (L-proline), to provide valuable context and insight for researchers.

Quantitative Solubility Data

The quantitative solubility data for **(R)-pyrrolidine-3-carboxylic acid** is sparse in publicly accessible literature. The available information from commercial suppliers is summarized below.

Table 1: Quantitative Solubility of **(R)-pyrrolidine-3-carboxylic acid**

Solvent	Solubility	Concentration (mM)	Conditions	Source
Water (H ₂ O)	20 mg/mL	173.72 mM	Requires ultrasonic treatment	[1]

It is important to note that other sources describe the solubility in water qualitatively as "soluble" or "slightly soluble," indicating that the precise value may vary based on experimental conditions such as temperature and pH, which are not specified in the available data.^[2]

Comparative Solubility Data: (2S)-pyrrolidine-2-carboxylic acid (L-proline)

To provide further context, the following table summarizes the solubility trends observed for the closely related isomer, L-proline. These trends can be informative for estimating the behavior of **(R)-pyrrolidine-3-carboxylic acid** in various solvent systems. A study on L-proline's solubility in pure alcohols found the following order: methanol > ethanol > butan-1-ol > isopropyl alcohol.^{[3][4]} In binary mixtures of water and alcohol, the solubility of L-proline was observed to decrease as the concentration of the alcohol increased.^{[3][4]}

Table 2: Qualitative Solubility Trends of (2S)-pyrrolidine-2-carboxylic acid

Solvent System	Observed Trend
Pure Alcohols	Solubility decreases in the order: Methanol > Ethanol > Butan-1-ol > Isopropyl alcohol. ^{[3][4]}
Aqueous Alcohol Mixtures	Solubility decreases with an increasing concentration of alcohol. ^{[3][4]}

Experimental Protocols for Solubility Determination

While a specific, detailed protocol for **(R)-pyrrolidine-3-carboxylic acid** is not available, the following are robust, generalized methods commonly used for determining the solubility of amino acids and other small molecules in various solvents.

Isothermal Gravimetric Method

This is a common and straightforward method for determining solubility.

Objective: To determine the saturation concentration of **(R)-pyrrolidine-3-carboxylic acid** in a given solvent at a constant temperature.

Materials:

- **(R)-pyrrolidine-3-carboxylic acid**
- Selected solvent(s)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials or Eppendorf tubes
- Micro-pipettes
- Drying oven or vacuum desiccator

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **(R)-pyrrolidine-3-carboxylic acid** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 298.15 K / 25 °C). The solution should be agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Sedimentation:** After the equilibration period, stop the agitation and allow the vial to rest in the thermostat for several hours (e.g., 6-8 hours) to allow the excess solid to settle completely.
- **Sampling:** Carefully withdraw a known volume of the clear, saturated supernatant using a pre-weighed, airtight syringe fitted with a filter to avoid transferring any solid particles.
- **Gravimetric Analysis:**
 - Dispense the collected supernatant into a pre-weighed container.
 - Record the total weight of the container and the solution.

- Evaporate the solvent completely in a drying oven or under vacuum at a temperature that does not cause degradation of the solute.
- Once a constant weight is achieved, record the final weight of the container with the dried solute.
- Calculation: The solubility is calculated from the mass of the dried solute and the mass or volume of the solvent used.

Dynamic Laser Monitoring Method

This method is suitable for determining solubility at various temperatures.

Objective: To measure the dissolution temperature of a solid-liquid mixture of known composition.

Materials:

- **(R)-pyrrolidine-3-carboxylic acid**
- Selected solvent(s)
- Jacketed glass vessel with a temperature controller
- Laser transmitter and receiver
- Stirrer
- Analytical balance

Procedure:

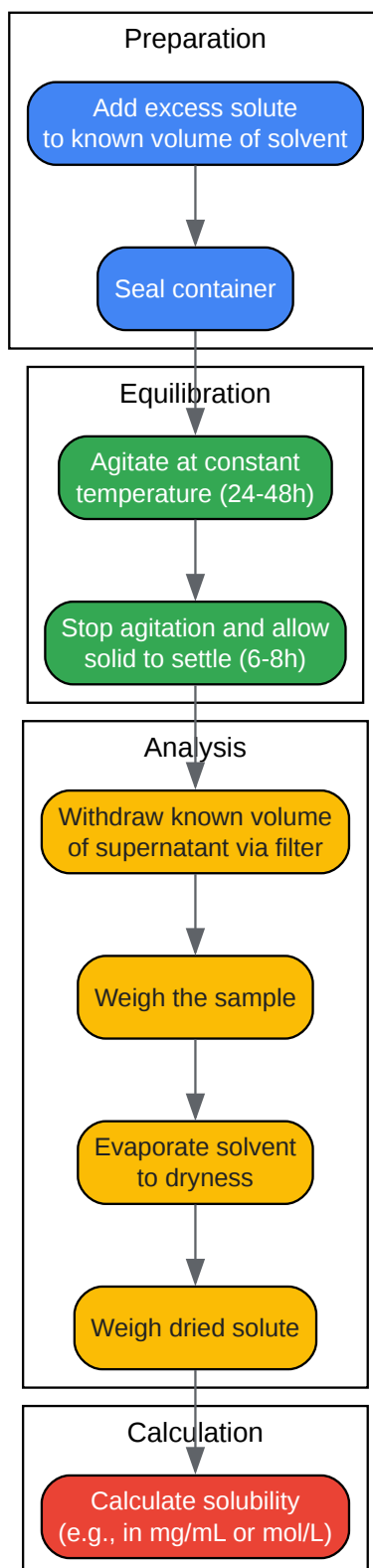
- Sample Preparation: A precise amount of **(R)-pyrrolidine-3-carboxylic acid** and the solvent are weighed and added to the jacketed glass vessel to create a slurry of known composition.
- Heating and Monitoring: The slurry is heated at a controlled rate while being continuously stirred. A laser beam is passed through the suspension.

- **Dissolution Point Detection:** As the temperature increases, the solid dissolves. The point at which the solid phase completely disappears is marked by a sharp increase in the transmission of the laser light. This temperature is recorded as the dissolution temperature for that specific concentration.
- **Data Collection:** The experiment is repeated for several different compositions to generate a solubility curve as a function of temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the isothermal gravimetric method of solubility determination.

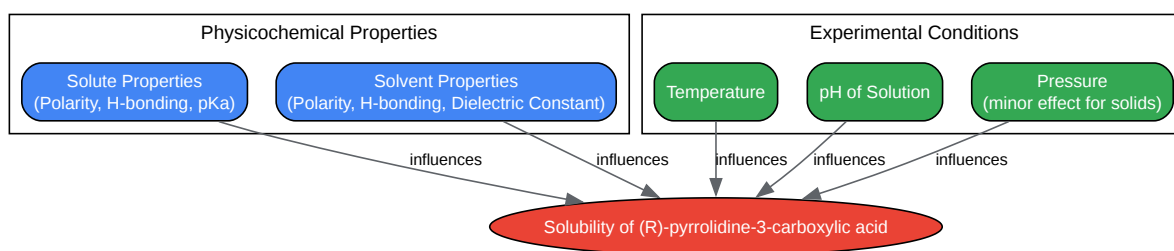


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Workflow for Isothermal Gravimetric Solubility Determination.

Factors Influencing Solubility

The solubility of a compound like **(R)-pyrrolidine-3-carboxylic acid** is not an intrinsic constant but is influenced by several physicochemical factors. The diagram below illustrates these relationships.



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Key Factors Influencing the Solubility of **(R)-pyrrolidine-3-carboxylic acid**.

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